

An In-depth Technical Guide to 2,3-Dichloropyridine 1-oxide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3-Dichloropyridine 1-oxide

Cat. No.: B1592092

[Get Quote](#)

Abstract

This technical guide offers a comprehensive examination of **2,3-Dichloropyridine 1-oxide** (CAS No. 53976-65-1), a heterocyclic building block of increasing importance in medicinal chemistry and novel material synthesis. As a pyridine N-oxide, its chemical behavior is distinct from its parent heterocycle, 2,3-dichloropyridine. The introduction of the N-oxide functionality fundamentally alters the electronic landscape of the pyridine ring, enhancing its reactivity and providing unique pathways for molecular elaboration. This document provides researchers, scientists, and drug development professionals with an in-depth analysis of its physicochemical properties, synthesis protocols, core reactivity principles, and applications, grounded in established scientific literature and field-proven insights.

Core Chemical Identity and Physicochemical Properties

2,3-Dichloropyridine 1-oxide is a chlorinated pyridine derivative where the ring nitrogen has been oxidized.^[1] This structural modification is pivotal, as the N-oxide group acts as a potent electron-withdrawing group through induction while also being capable of donating electron density through resonance, leading to a complex and synthetically useful reactivity profile.

Table 1: Physicochemical and Computed Properties

Property	Value	Source(s)
CAS Number	53976-65-1	[1]
Molecular Formula	C ₅ H ₃ Cl ₂ NO	[1]
Molecular Weight	163.99 g/mol	[1]
IUPAC Name	2,3-dichloro-1-oxidopyridin-1-ium	[1]
SMILES	<chem>C1=CC(=C(C1=O)Cl)Cl</chem>	[1]
InChIKey	MPKISXFIMCWMLP-UHFFFAOYSA-N	[1]
XLogP3	1.4	[1]
Topological Polar Surface Area	25.5 Å ²	[1]

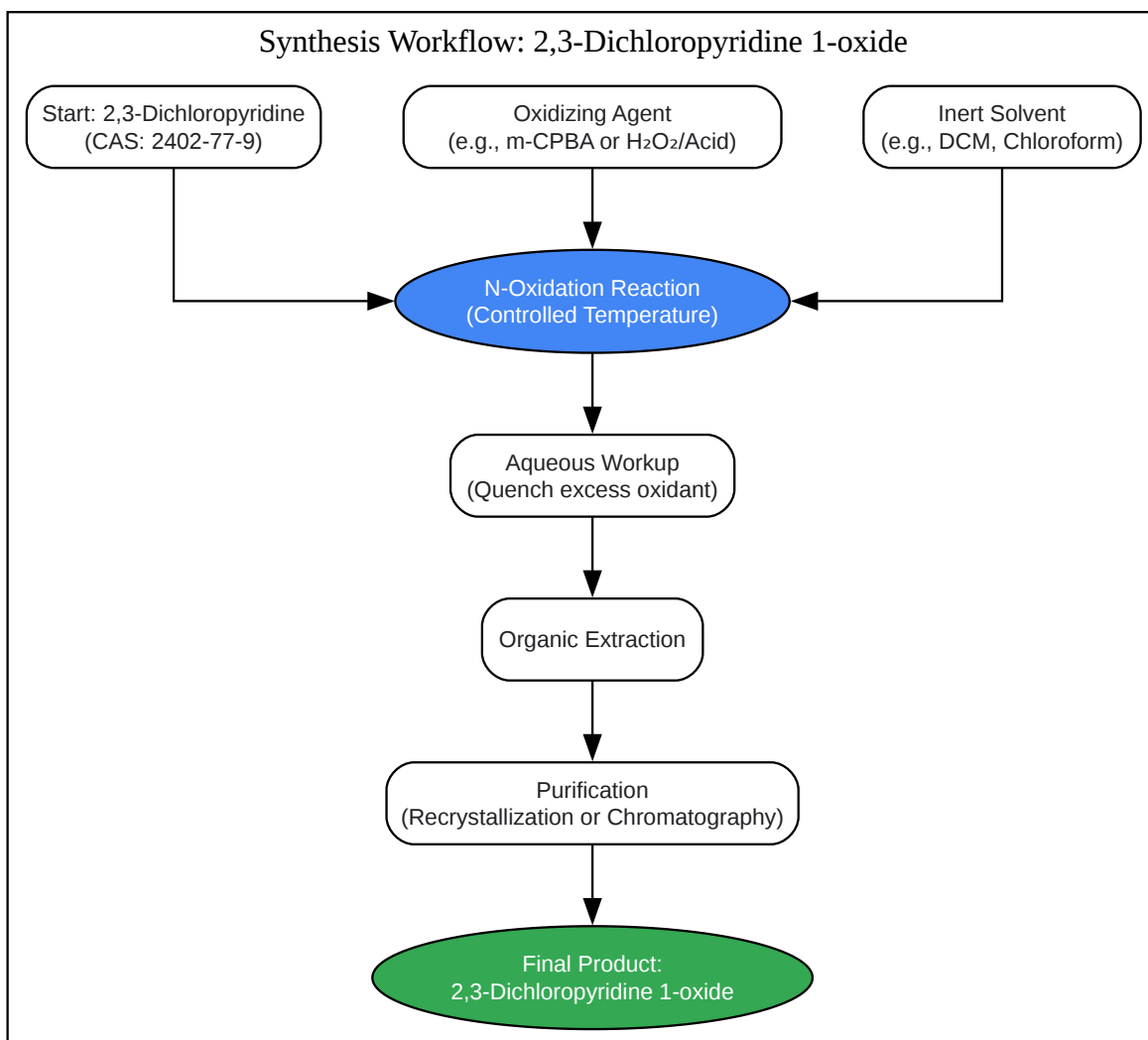
| Appearance | (Predicted) White to off-white solid | N/A |

Synthesis and Manufacturing Pathway

The most direct and common method for the preparation of **2,3-Dichloropyridine 1-oxide** is the N-oxidation of its parent heterocycle, 2,3-Dichloropyridine. This transformation is a cornerstone reaction in heterocyclic chemistry.

The Oxidation Mechanism: Causality and Reagent Choice

The oxidation of a pyridine nitrogen involves the nucleophilic attack of the nitrogen's lone pair on an electrophilic oxygen source. Peroxy acids (peracids) like meta-chloroperoxybenzoic acid (m-CPBA) are highly effective for this purpose. Alternatively, hydrogen peroxide in the presence of a strong acid (e.g., acetic acid, trifluoroacetic acid) can be used; the acid protonates the hydrogen peroxide, making it a more potent oxidizing agent.[2][3] The choice of oxidant and solvent system is critical for optimizing yield and purity while minimizing potential side reactions.[2]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-Dichloropyridine 1-oxide | C₅H₃Cl₂NO | CID 21785300 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Dichloropyridine 1-oxide | High Purity [benchchem.com]
- 3. Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,3-Dichloropyridine 1-oxide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592092#2-3-dichloropyridine-1-oxide-cas-number-53976-65-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com